

Commercial Suppliers and Technical Guide for Benzotriazole BT-d10 Analytical Standard

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Compound of Interest		
Compound Name:	Benzotriazole BT-d10	
Cat. No.:	B15555035	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and technical specifications of the **Benzotriazole BT-d10** analytical standard. It is designed to assist researchers, scientists, and drug development professionals in sourcing this standard and understanding its application in analytical methodologies. This document includes a comparative summary of commercial suppliers, detailed experimental protocols for its use, and a review of the biological significance of benzotriazole derivatives, including relevant signaling pathways.

Introduction to Benzotriazole BT-d10

Benzotriazole BT-d10 is the deuterated form of Benzotriazole BT, a low-volatility benzotriazole UV light absorber and stabilizer.[1] Isotope-labeled internal standards, such as Benzotriazole BT-d10, are crucial for accurate quantification in analytical chemistry, particularly in mass spectrometry-based methods like gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The use of a stable isotope-labeled standard, which has a higher molecular weight than the analyte but similar chemical and physical properties, allows for correction of matrix effects and variations in sample preparation and instrument response, leading to more precise and accurate measurements.

Commercial Suppliers of Benzotriazole BT-d10



A variety of chemical suppliers offer **Benzotriazole BT-d10** as an analytical standard. The following table summarizes the key quantitative data available from prominent commercial sources. Please note that for detailed and lot-specific information, such as isotopic enrichment and a complete certificate of analysis, it is recommended to contact the suppliers directly.

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Isotopic Purity (Typical)
Toronto Research Chemicals (TRC)	Benzotriazole BT-d10	70321-86-7 (unlabeled)	C30D10H19N3	Not specified, sold as a neat solid	Not specified, inquire for CoA
LGC Standards	Benzotriazole BT-d10	Not specified	C30D10H19N3	>95% (HPLC)	Not specified, inquire for CoA
CymitQuimic a	Benzotriazole BT-d10	70321-86-7 (unlabeled)[3]	C30D10H19N3	Not specified, sold as a light grey solid[3]	Not specified, inquire for CoA
Adva Tech Group Inc.	Benzotriazole BT-d10	Not specified	C30D10H19N3	>95% (HPLC) [4]	Not specified, inquire for CoA
MedChemEx press	Benzotriazole BT-d10	70321-86-7 (unlabeled)	С30H19D10N3 О	Not specified, sold as a neat solid	Not specified, inquire for CoA
C/D/N Isotopes Inc.	Benzotriazole -4,5,6,7-d4	1185072-03- 0	C6HD4N3	Not specified	99 atom % D
Santa Cruz Biotechnolog y	Benzotriazole -d4	Not specified	C6HD4N3	Not specified	Not specified, inquire for CoA

Note: Isotopic purity for **Benzotriazole BT-d10** is not consistently provided by suppliers. The value from C/D/N Isotopes for a similar deuterated benzotriazole (d4) is included to provide an expected range.



Experimental Protocols

Benzotriazole BT-d10 is primarily used as an internal standard in analytical methods for the detection and quantification of benzotriazoles in various matrices, especially environmental samples. Below are detailed methodologies for GC-MS and LC-MS/MS analysis.

GC-MS Analysis of Benzotriazoles in Aqueous Samples

This protocol describes a common workflow for the analysis of benzotriazoles in water samples using gas chromatography-mass spectrometry, incorporating an internal standard like **Benzotriazole BT-d10** for accurate quantification.

Experimental Workflow:



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GC-MS analysis workflow for benzotriazoles.

Methodology:

- Sample Collection and Preservation: Collect water samples in amber glass bottles and store at 4°C.
- Internal Standard Spiking: Spike a known volume of the water sample (e.g., 100 mL) with a known amount of Benzotriazole BT-d10 solution in a suitable solvent.
- Extraction:
 - Solid Phase Extraction (SPE): Pass the spiked water sample through an SPE cartridge (e.g., Oasis HLB). Wash the cartridge with water and then elute the analytes with an organic solvent like dichloromethane or a mixture of acetone and dichloromethane.



- Liquid-Liquid Extraction (LLE): Adjust the pH of the water sample and extract with a waterimmiscible organic solvent (e.g., dichloromethane) multiple times. Combine the organic phases.
- Concentration: Evaporate the solvent from the eluate to a small volume (e.g., 1 mL) under a gentle stream of nitrogen.
- Derivatization: To improve the volatility and chromatographic properties of the benzotriazoles, a derivatization step is often necessary. A common method is silylation using a reagent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA).
- GC-MS Analysis:
 - o Injection: Inject an aliquot of the derivatized extract into the GC-MS system.
 - Chromatographic Conditions: Use a suitable capillary column (e.g., DB-5ms). The oven temperature program should be optimized to achieve good separation of the target analytes.
 - Mass Spectrometry: Operate the mass spectrometer in Selected Ion Monitoring (SIM)
 mode for high sensitivity and selectivity. Monitor characteristic ions for both the native
 benzotriazoles and the deuterated internal standard.
- Quantification: Create a calibration curve by analyzing a series of standards containing
 known concentrations of the target benzotriazoles and a constant concentration of
 Benzotriazole BT-d10. The concentration of the analytes in the samples is determined by
 comparing the peak area ratio of the analyte to the internal standard against the calibration
 curve.

LC-MS/MS Analysis of Benzotriazoles in Environmental and Biological Samples

This protocol outlines a typical procedure for the analysis of benzotriazoles using liquid chromatography-tandem mass spectrometry, which often does not require derivatization.

Experimental Workflow:





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LC-MS/MS analysis workflow for benzotriazoles.

Methodology:

- Sample Preparation:
 - Water Samples: Spike a known volume of the water sample with Benzotriazole BT-d10.
 The sample can then be directly injected or pre-concentrated using SPE as described in the GC-MS protocol.
 - Biological Samples (e.g., Plasma): Spike the sample with Benzotriazole BT-d10. Perform protein precipitation by adding a cold organic solvent like acetonitrile. Centrifuge to pellet the proteins and collect the supernatant.
- Filtration: Filter the prepared sample extract through a 0.22 μm syringe filter before injection.
- LC-MS/MS Analysis:
 - Liquid Chromatography: Use a reverse-phase column (e.g., C18) with a gradient elution of water and an organic solvent (e.g., acetonitrile or methanol), both typically containing a small amount of an additive like formic acid to improve ionization.
 - Tandem Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Use Multiple Reaction Monitoring (MRM) for quantification, monitoring specific precursor-to-product ion transitions for each analyte and the internal standard.
- Quantification: Similar to the GC-MS method, construct a calibration curve using standards containing known concentrations of the target benzotriazoles and a constant concentration of



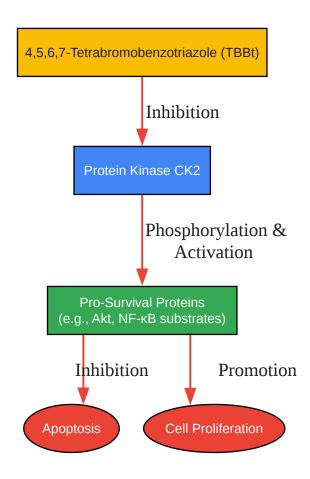
Benzotriazole BT-d10. Calculate the analyte concentrations in the samples based on the peak area ratios.

Biological Significance and Signaling Pathways of Benzotriazole Derivatives

While **Benzotriazole BT-d10** is an analytical standard, the broader class of benzotriazole derivatives exhibits a wide range of biological activities. Understanding these activities is crucial for researchers in drug development and toxicology.

Inhibition of Protein Kinase CK2

Certain benzotriazole derivatives, most notably 4,5,6,7-tetrabromobenzotriazole (TBBt), are potent and selective inhibitors of protein kinase CK2. CK2 is a serine/threonine kinase that is often overexpressed in cancer cells and is involved in cell growth, proliferation, and survival. Inhibition of CK2 can lead to the induction of apoptosis (programmed cell death) in cancer cells.





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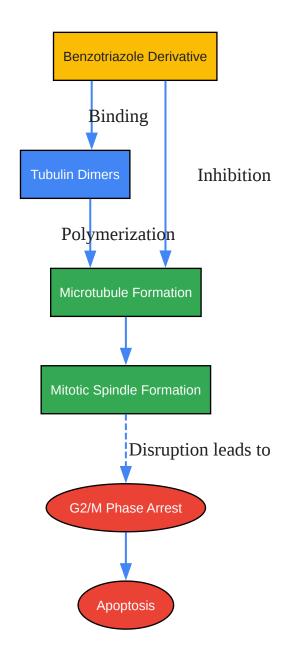
Inhibition of the CK2 signaling pathway by TBBt.

The diagram illustrates how TBBt inhibits CK2, which in turn prevents the phosphorylation and activation of downstream pro-survival proteins. This disruption of the signaling cascade ultimately leads to the induction of apoptosis and a reduction in cell proliferation.

Inhibition of Tubulin Polymerization

Other benzotriazole derivatives have been shown to act as anticancer agents by inhibiting tubulin polymerization. Tubulin is a protein that polymerizes to form microtubules, which are essential components of the cytoskeleton and are critical for cell division (mitosis). By binding to tubulin, these benzotriazole derivatives prevent the formation of microtubules, leading to cell cycle arrest in the G2/M phase and subsequent apoptosis.





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Inhibition of tubulin polymerization by benzotriazole derivatives.

This diagram shows that by binding to tubulin dimers, the benzotriazole derivative inhibits their polymerization into microtubules. This disruption of microtubule dynamics prevents the formation of a functional mitotic spindle, causing the cell to arrest in the G2/M phase of the cell cycle, which ultimately triggers apoptosis.

Conclusion



Benzotriazole BT-d10 is a critical analytical standard for the accurate quantification of benzotriazoles in various scientific disciplines. This guide has provided a comprehensive overview of its commercial suppliers, detailed experimental protocols for its use in GC-MS and LC-MS/MS, and an insight into the biological activities of the broader benzotriazole class of compounds. Researchers and professionals in drug development can utilize this information to effectively source and apply this standard in their analytical workflows and to understand the potential biological implications of benzotriazole derivatives.

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